

Personal protective equipment for handling ATTO 465 maleimid

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Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

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Essential Safety and Handling of ATTO 465 Maleimide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **ATTO 465 maleimide** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use of this fluorescent probe.

I. Safety and Hazard Information

ATTO 465 maleimide is a thiol-reactive fluorescent dye. The maleimide group is a potent reactive agent, and the compound should be handled with care. While a specific comprehensive safety data sheet (SDS) is not publicly available, the known reactivity of maleimides necessitates stringent safety precautions.^[1] The primary hazards are associated with the maleimide moiety, which can irritate the skin and eyes and may cause allergic skin reactions.^{[2][3]}

Key Safety Precautions:

- Avoid all personal contact, including inhalation of dust.^[2]
- Handle in a well-ventilated area, preferably within a chemical fume hood.^[1]
- Wear appropriate Personal Protective Equipment (PPE) at all times.^{[1][4][5][6][7]}

- Prevent contact with skin and eyes.[1][2]
- Do not eat, drink, or smoke in the laboratory.[3][8]

II. Personal Protective Equipment (PPE)

A comprehensive assessment of the hazards should be conducted for the specific laboratory and procedures being performed.[6] The following table summarizes the recommended PPE for handling **ATTO 465 maleimide**.

PPE Category	Item	Specification
Eye and Face	Safety Glasses/Goggles	Chemical splash goggles are recommended to protect from splashes.[5][7] A face shield may be necessary for tasks with a high risk of splashing.[5][7][9]
Hand	Gloves	Chemical-resistant gloves (e.g., nitrile) are essential.[1][4][5][6] Inspect gloves before use and change them immediately if contaminated.[6][8]
Body	Lab Coat	A standard lab coat should be worn to protect skin and clothing.[1][5][6][7]
Respiratory	Respirator	A particulate dust filter (e.g., N95) is recommended when handling the solid compound to avoid inhalation of dust.[2][4]

III. Operational Plan: Step-by-Step Handling

1. Receiving and Storage:

- Upon receipt, the product is shipped solvent-free at ambient temperature.[10][11]
- Immediately store the vial at -20°C in a tightly sealed container, protected from light and moisture.[1][4][10][11][12]
- Before opening, the vial must be equilibrated to room temperature to avoid moisture condensation.[10][11]
- When stored properly, the product is stable for at least three years.[10][11]

2. Preparation of Stock Solutions:

- Prepare labeling solutions immediately before use.[10][11]
- Dissolve **ATTO 465 maleimide** in an anhydrous and amine-free polar solvent such as dimethylformamide (DMF) or dimethylsulfoxide (DMSO).[10][11][13]
- Stock solutions in anhydrous DMSO or DMF can be stored at -20°C for up to a month, protected from light.[1]

3. Labeling Reaction (General Protocol for Protein Labeling):

- This procedure is a general guideline. Specific protocols may need to be optimized for individual proteins.
- Step 1: Protein Preparation: Dissolve the protein in a suitable buffer at a pH of 7.0-7.5 (e.g., PBS).[12][13][14]
- Step 2: Reduction of Disulfides (if necessary): If the protein contains disulfide bonds that need to be labeled, they must first be reduced to free thiols. This can be achieved by using a reducing agent like DTT or TCEP. If DTT is used, it must be removed before adding the maleimide dye.[12]
- Step 3: Reaction: Add the **ATTO 465 maleimide** stock solution to the protein solution. The reaction should be carried out in the dark for 2 hours at room temperature or overnight at 4°C.[12]

- Step 4: Quenching the Reaction: After the reaction is complete, any excess maleimide can be quenched by adding a low molecular weight thiol like glutathione or mercaptoethanol.[12]
- Step 5: Purification: Separate the labeled protein from the unreacted dye and other byproducts using a gel filtration column (e.g., Sephadex G-25) or by dialysis.[12][13][14]

IV. Disposal Plan

- All waste containing **ATTO 465 maleimide**, including empty containers, contaminated PPE, and solutions, should be treated as chemical waste.
- Dispose of all waste in accordance with local, state, and federal regulations.[1]
- Do not dispose of down the drain.[3]

V. Spill Management

- In case of a spill, evacuate the area if necessary.
- Wear appropriate PPE, including a respirator, before cleaning up the spill.
- Absorb the spill with an inert material (e.g., vermiculite, sand).[1]
- Collect the absorbed material into a suitable, labeled container for chemical waste disposal.
[2]
- Clean the spill area with an appropriate solvent.

VI. Quantitative Data Summary

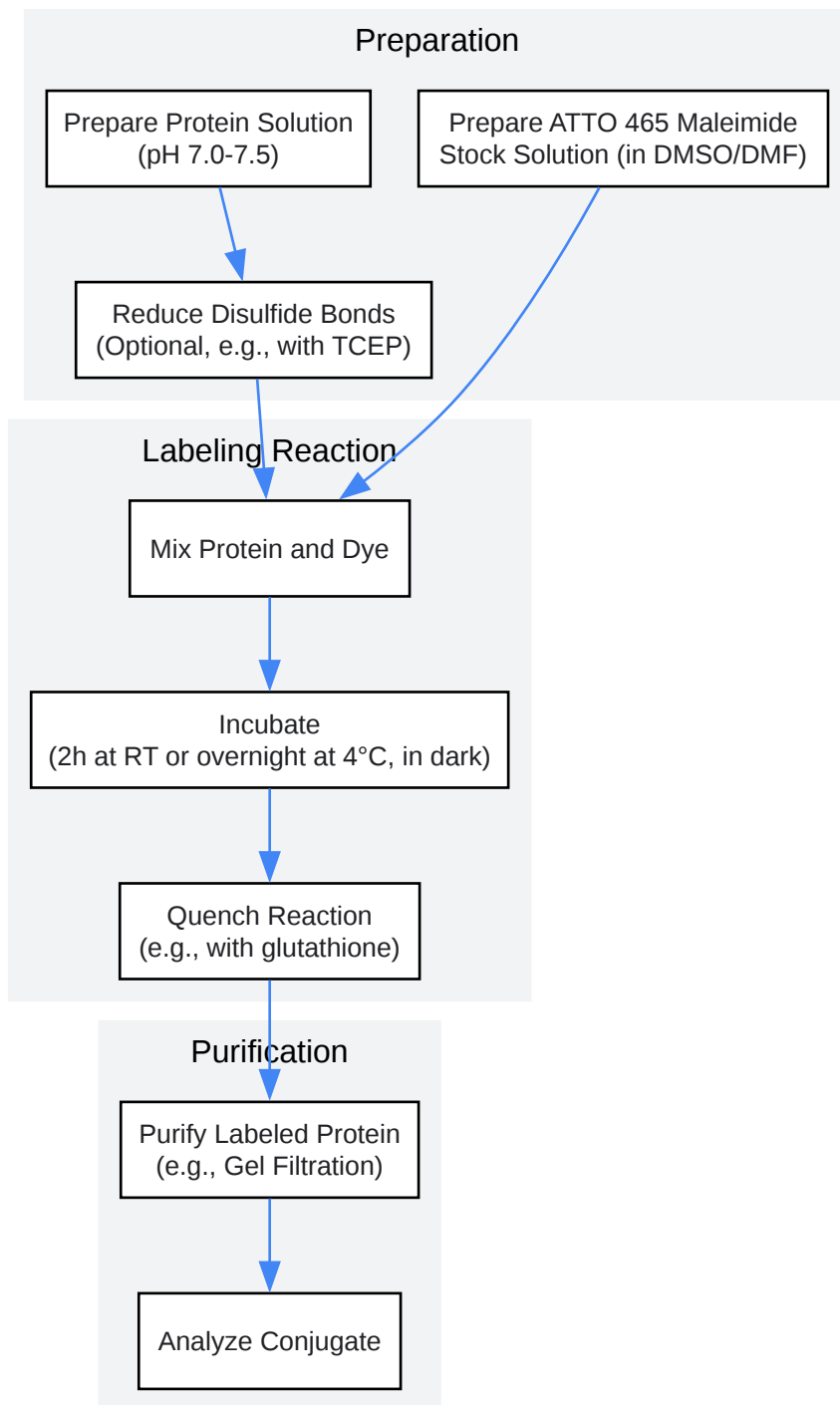
Property	Value
Molecular Weight	518 g/mol
Excitation Maximum (λ_{ex})	453 nm
Emission Maximum (λ_{em})	506 nm
Molar Extinction Coefficient	$7.5 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$
Fluorescence Quantum Yield	75%
Fluorescence Lifetime	5.0 ns
Storage Temperature	-20°C

Optical data is for the carboxy derivative in aqueous solution.[\[12\]](#)

VII. Experimental Workflow Diagram

The following diagram illustrates a typical workflow for labeling a protein with **ATTO 465 maleimide**.

Protein Labeling with ATTO 465 Maleimide



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Caption: Workflow for protein conjugation with **ATTO 465 maleimide**.

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